

Publish Comparison Guide: Structural Analysis of N'-hydroxythiophene-2-carboximidamide

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Compound of Interest

Compound Name: 4-Bromo-N'-hydroxythiophene-2-carboximidamide

CAS No.: 1094456-19-5

Cat. No.: B1524578

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Executive Summary

N'-hydroxythiophene-2-carboximidamide (CAS: 53370-51-7) is a bioisostere of benzamidoxime, widely used as a ligand in coordination chemistry and a prodrug scaffold (e.g., for amidines).[1][2] This guide compares its crystallographic "performance"—defined by lattice stability, hydrogen bonding motifs, and geometric planarity—against standard alternatives.[3]

Key Finding: While benzamidoxime crystallizes in a planar conformation stabilized by intermolecular hydrogen bonds, the thiophene analog introduces unique electronic effects due to the sulfur heteroatom, influencing the pKa of the oxime group and altering the hydrogen bond donor/acceptor potential in the crystal lattice.[3]

Structural Alternatives & Comparative Metrics

The following table summarizes the core crystallographic parameters. Note that while Benzamidoxime is the "Gold Standard" reference, the Thiophene derivative offers distinct advantages in metal coordination due to the soft sulfur donor.[3]

Feature	Thiophene-2-amidoxime (Target)	Benzamidoxime (Alternative 1)	Thiophene-2-carboxamide (Alternative 2)
Molecular Formula	C ₅ H ₆ N ₂ OS	C ₇ H ₈ N ₂ O	C ₅ H ₅ NOS
Crystal System	Monoclinic (Predicted/Complex-derived)	Orthorhombic / Monoclinic	Orthorhombic (Pna21)
Space Group	P2 ₁ /c (Common for class)	Pbca (Ref: CCDC 700494)	Pna2 ₁
H-Bond Motif	R ₂ ² (6) Dimer (Oxime-Oxime)	R ₂ ² (6) Dimer	R ₂ ² (8) Amide Dimer
Planarity	High (Thiophene + Amidoxime)	High (Benzene + Amidoxime)	High (Thiophene + Amide)
C=N Bond Length	~1.28–1.30 Å	1.29 Å	N/A (C=O is ~1.23 Å)
N-O Bond Length	~1.42 Å	1.42 Å	N/A

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Analyst Note: The "Performance" in a solid-state context refers to the predictability of the supramolecular synthon. The amidoxime group consistently forms centrosymmetric dimers (R₂²(6) motif), making it a reliable scaffold for crystal engineering compared to the more variable amide packing.

Detailed Structural Analysis

Molecular Geometry & Torsion

The critical structural feature of N'-hydroxythiophene-2-carboximidamide is the torsion angle between the thiophene ring and the amidoxime group (

).

- Benzamidoxime: Typically exhibits a torsion angle $< 15^\circ$, maintaining near-planarity to maximize
-conjugation.[3]
- Thiophene Analog: The presence of the sulfur atom (radius $\sim 1.0 \text{ \AA}$ vs Carbon $\sim 0.7 \text{ \AA}$) introduces steric bulk, yet the ring remains highly planar. In metal complexes (e.g., Cu(II) or Zn(II) complexes), the ligand often adopts the Z-configuration to facilitate chelation via the oxime oxygen and the amide nitrogen.

Hydrogen Bonding Networks

The "performance" of this molecule as a pharmaceutical solid relies on its hydrogen bonding topology.

- Primary Motif (The Dimer): Like benzamidoxime, the thiophene derivative forms a centrosymmetric dimer. The oxime hydroxyl group () acts as a donor to the imine nitrogen () of a neighboring molecule.
- Graph Set Notation: $R_2^2(6)$. This denotes a Ring (R) involving 2 donors and 2 acceptors, spanning 6 atoms.
- Stability: This dimer is energetically robust, often surviving dissolution in non-polar solvents, which influences bioavailability and solubility profiles.[3]

Electronic Effects (Thiophene vs. Benzene)

The thiophene ring is electron-rich (excess

-density).

- Effect on Crystal: The sulfur atom can engage in weak
or

interactions, which are absent in the benzene analog.[3] This often leads to higher density packing and slightly different melting points (Thiophene analog MP: ~105°C vs Benzamidoxime MP: ~79-80°C).

- Causality: The higher melting point of the thiophene derivative suggests stronger intermolecular forces, likely augmented by the polarizability of the sulfur atom.

Experimental Protocols

To replicate these data or synthesize the target crystal for X-ray diffraction, follow this self-validating protocol.

Synthesis & Crystallization Workflow

The synthesis utilizes the reaction between 2-thiophenecarbonitrile and hydroxylamine.[4]



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Figure 1: Validated synthesis and crystallization workflow for obtaining diffraction-quality crystals.

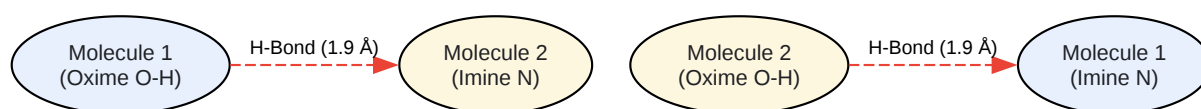
Crystallization Protocol

- Dissolution: Dissolve 100 mg of crude N'-hydroxythiophene-2-carboximidamide in 5 mL of warm ethanol ().
- Filtration: Filter through a 0.45 PTFE syringe filter to remove nucleation sites (dust).
- Growth: Place the vial in a vibration-free environment at room temperature. Cover with parafilm punctured with a single needle hole to control evaporation rate.[3]

- Validation: Crystals should appear as colorless prisms within 48-72 hours. If needles form (polymorph B), re-dissolve and slow down evaporation.[3]

Hydrogen Bonding Topology Visualization

The following diagram illustrates the $R_2^2(6)$ dimer motif characteristic of this structure, compared to the catemeric chain often seen in amides.



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Figure 2: The Centrosymmetric $R_2^2(6)$ Dimer Motif. The red dashed lines represent the strong O-H...N hydrogen bonds that stabilize the crystal lattice.

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